

5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine: A Technical Overview

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Compound of Interest

Compound Name: 5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine

Cat. No.: B1290546

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Molecular Formula: C₁₃H₉BrN₂ Molecular Weight: 273.13 g/mol CAS Number: 953414-75-0

This technical guide provides an in-depth overview of **5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine**, a heterocyclic organic compound belonging to the pyrrolopyridine class. While specific experimental data for this particular molecule is limited in publicly available literature, this document summarizes its core physicochemical properties and explores the broader context of the 1H-pyrrolo[2,3-b]pyridine scaffold in drug discovery and development, drawing upon data from closely related analogues. This information is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental physicochemical properties of **5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine** are summarized in the table below.

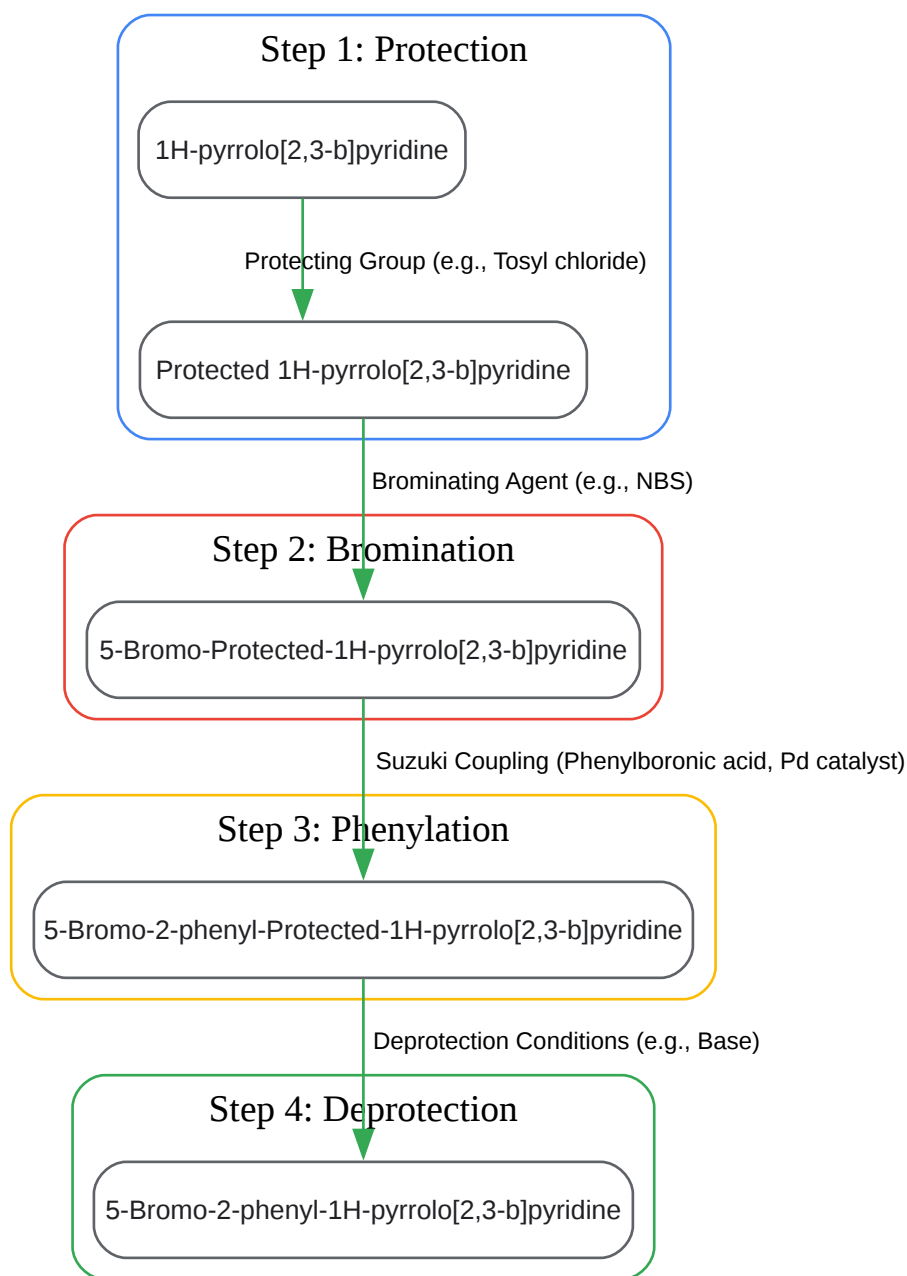
Property	Value	Reference
Molecular Formula	C ₁₃ H ₉ BrN ₂	[1][2]
Molecular Weight	273.13 g/mol	[1][2]
CAS Number	953414-75-0	[1][2]
Appearance	White to yellow to orange powder/crystal	[TCI Chemicals Data]
Storage Temperature	-20°C	[1][2]

Synthesis and Experimental Protocols

A general synthetic route for the 1H-pyrrolo[2,3-b]pyridine scaffold is described in the literature, often involving the protection of the pyrrole nitrogen, followed by functionalization of the pyridine and pyrrole rings. A potential, though not explicitly detailed for this specific compound, synthetic workflow could be inferred from patent literature describing related compounds.

General Synthetic Workflow for 1H-pyrrolo[2,3-b]pyridine Derivatives

A plausible synthetic strategy for **5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine** could involve a multi-step process beginning with a protected 7-azaindole (1H-pyrrolo[2,3-b]pyridine) core. The following diagram outlines a generalized synthetic pathway.



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Generalized Synthetic Workflow

Disclaimer: This is a generalized representation and the specific reagents, conditions, and yields for the synthesis of **5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine** would require experimental optimization.

Biological Activity and Potential Applications

The 1H-pyrrolo[2,3-b]pyridine scaffold is a "privileged" structure in medicinal chemistry, frequently appearing in molecules designed as kinase inhibitors.[3] While specific biological data for **5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine** is not readily available, numerous derivatives have shown potent activity against a range of protein kinases, suggesting its potential as a scaffold for the development of targeted therapeutics, particularly in oncology.

Kinase Inhibition by Related Compounds

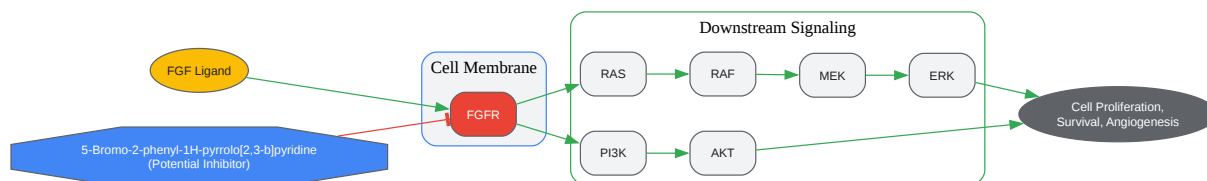
Several studies have demonstrated the potential of 1H-pyrrolo[2,3-b]pyridine derivatives as inhibitors of various kinases, including Fibroblast Growth Factor Receptors (FGFR), Serum/glucocorticoid-regulated kinase 1 (SGK-1), and Janus kinases (JAKs).[4][5][6] The table below summarizes the inhibitory activities of some representative 1H-pyrrolo[2,3-b]pyridine analogues. It is crucial to note that these data are for related compounds and not for **5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine** itself.

Compound Class	Target Kinase	IC ₅₀ (nM)	Reference
1H-pyrrolo[2,3-b]pyridine derivative (Compound 4h)	FGFR1	7	[5]
1H-pyrrolo[2,3-b]pyridine derivative (Compound 4h)	FGFR2	9	[5]
1H-pyrrolo[2,3-b]pyridine derivative (Compound 4h)	FGFR3	25	[5]
cis-[PtCl ₂ (5BrHaza) ₂] (complex of 5-Bromo-1H-pyrrolo[2,3-b]pyridine)	HOS (osteosarcoma) cell line	2500	[7]
cis-[PtCl ₂ (5BrHaza) ₂] (complex of 5-Bromo-1H-pyrrolo[2,3-b]pyridine)	MCF7 (breast carcinoma) cell line	2000	[7]
cis-[PtCl ₂ (5BrHaza) ₂] (complex of 5-Bromo-1H-pyrrolo[2,3-b]pyridine)	LNCaP (prostate carcinoma) cell line	1500	[7]

Potential Signaling Pathway Involvement

Given the prevalence of 1H-pyrrolo[2,3-b]pyridine derivatives as FGFR inhibitors, a likely mechanism of action for compounds based on this scaffold is the modulation of the FGFR signaling pathway.[\[5\]](#) This pathway plays a critical role in cell proliferation, differentiation, and survival, and its dysregulation is implicated in various cancers.

The following diagram illustrates a simplified representation of the FGFR signaling cascade, a potential target for 1H-pyrrolo[2,3-b]pyridine-based inhibitors.



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Potential FGFR Signaling Pathway Inhibition

Conclusion

5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine is a compound of significant interest due to its core 1H-pyrrolo[2,3-b]pyridine scaffold, which is a key component of many biologically active molecules, particularly kinase inhibitors. While specific experimental data on this compound are scarce, the extensive research on related analogues suggests its potential as a valuable building block in the design of novel therapeutics. Further investigation into the synthesis and biological evaluation of **5-Bromo-2-phenyl-1H-pyrrolo[2,3-b]pyridine** is warranted to fully elucidate its pharmacological profile and potential applications in drug discovery.

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